

Disperse Red 13: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Disperse Red 13

Cat. No.: B15557405

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Disperse Red 13** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the dissolution of this azo dye is critical.

Introduction to Disperse Red 13

Disperse Red 13, with the Colour Index number 11115, is a monoazo dye characterized by its vibrant red hue. Chemically, it is known as 2-[4-[(2-chloro-4-nitrophenyl)azo]-N-ethylphenylamino]ethanol. Its molecular structure plays a significant role in its solubility characteristics, being sparingly soluble in water but showing an affinity for organic solvents. This property is fundamental to its application in dyeing synthetic fibers like polyester, where it forms a solid-solid solution within the polymer matrix.

Quantitative Solubility Data

While qualitative descriptions of **Disperse Red 13**'s solubility in certain organic solvents are available, comprehensive quantitative data in the public domain is limited. The following table summarizes the available information. Further experimental determination is recommended for precise quantitative values in specific applications.

Solvent	Chemical Class	Temperature (°C)	Solubility
Water	Protic	25	11.51 µg/L[1]
Ethanol	Protic	Not Specified	Soluble[2]
Acetone	Aprotic	Not Specified	Soluble (deep red solution)[2]
Benzene	Aromatic	Not Specified	Soluble[2]
Supercritical CO ₂	Supercritical Fluid	50 - 110	Solubility increases with density[3]

Note: The term "Soluble" indicates that the dye dissolves in the solvent, but specific quantitative values (e.g., in g/L or mol/L) were not found in the reviewed literature. For critical applications, it is imperative to determine the solubility experimentally under the specific conditions of use.

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of dyes like **Disperse Red 13** in organic solvents are the Gravimetric Method and UV-Vis Spectrophotometry.

Gravimetric Method

This method directly measures the mass of the solute that can dissolve in a specific volume of solvent to form a saturated solution.

Objective: To determine the saturation solubility of **Disperse Red 13** in an organic solvent at a specified temperature.

Materials:

- **Disperse Red 13** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatic shaker or magnetic stirrer with hotplate

- Analytical balance (± 0.0001 g)
- Glass vials with screw caps
- Volumetric flasks
- Pipettes
- Syringes and syringe filters (0.45 μm , solvent-compatible)
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Red 13** to a glass vial.
 - Accurately add a known volume of the organic solvent.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to perform a preliminary study to determine the time required to reach equilibrium.
- Sample Filtration:
 - Once equilibrium is reached, cease agitation and allow the vial to stand in the thermostatic bath for at least 2 hours to allow undissolved solids to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.

- Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.
- Solvent Evaporation and Weighing:
 - Evaporate the solvent from the volumetric flask using a gentle stream of nitrogen or by placing it in a drying oven at a temperature that is sufficient to evaporate the solvent without degrading the dye. A vacuum oven is recommended for heat-sensitive solvents.
 - Once the solvent is completely evaporated, place the flask in a desiccator to cool to room temperature.
 - Weigh the flask containing the dried **Disperse Red 13** residue.
 - Repeat the drying and weighing steps until a constant mass is obtained.

Calculation of Solubility:

The solubility (S) in grams per liter (g/L) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$$

UV-Vis Spectrophotometry Method

This method relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.

Objective: To determine the saturation solubility of **Disperse Red 13** in an organic solvent at a specified temperature using UV-Vis spectrophotometry.

Materials:

- **Disperse Red 13** (high purity)
- Organic solvent of interest (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes

- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker

Procedure:

- Determination of Maximum Wavelength (λ_{max}):
 - Prepare a dilute solution of **Disperse Red 13** in the chosen solvent.
 - Scan the solution over a relevant wavelength range (e.g., 300-700 nm) to determine the wavelength of maximum absorbance (λ_{max}). For **Disperse Red 13**, the λ_{max} is approximately 503 nm.[\[4\]](#)
- Preparation of Calibration Curve:
 - Prepare a stock solution of **Disperse Red 13** of a known concentration in the selected solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations by serial dilution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} using the pure solvent as a blank.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin. Determine the equation of the line ($y = mx + c$), where 'm' is the slope (molar absorptivity if concentration is in mol/L).
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **Disperse Red 13** as described in the gravimetric method (Section 3.1, step 1).
 - Filter the saturated solution as described in the gravimetric method (Section 3.1, step 2).

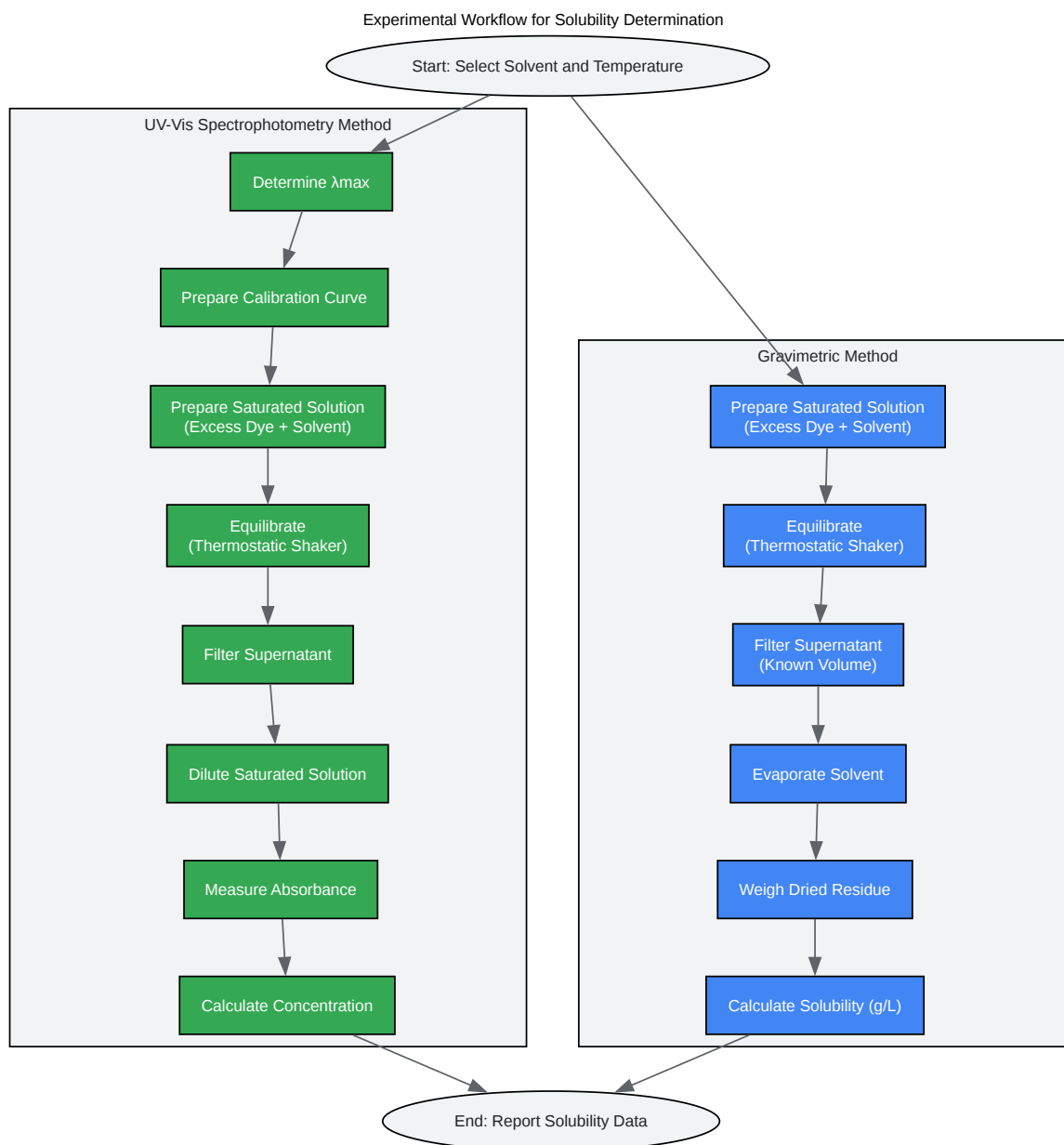
- Accurately dilute a known volume of the clear, saturated filtrate with the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .

Calculation of Solubility:

- Use the equation of the calibration curve to calculate the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

Experimental Workflow and Logical Relationships

The process of determining the solubility of **Disperse Red 13** can be visualized as a logical workflow. The following diagram illustrates the key steps and decisions involved in both the gravimetric and UV-Vis spectrophotometry methods.



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Caption: Workflow for determining the solubility of **Disperse Red 13**.

This guide provides a foundational understanding of the solubility of **Disperse Red 13** and the methodologies for its determination. For precise and reliable data, it is crucial to perform these

experiments with high-purity materials and calibrated equipment, adhering to good laboratory practices.

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